

Dhodh-IN-3: Application Notes for DMSO-Based Studies

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Compound of Interest

Compound Name: Dhodh-IN-3

Cat. No.: B15145445

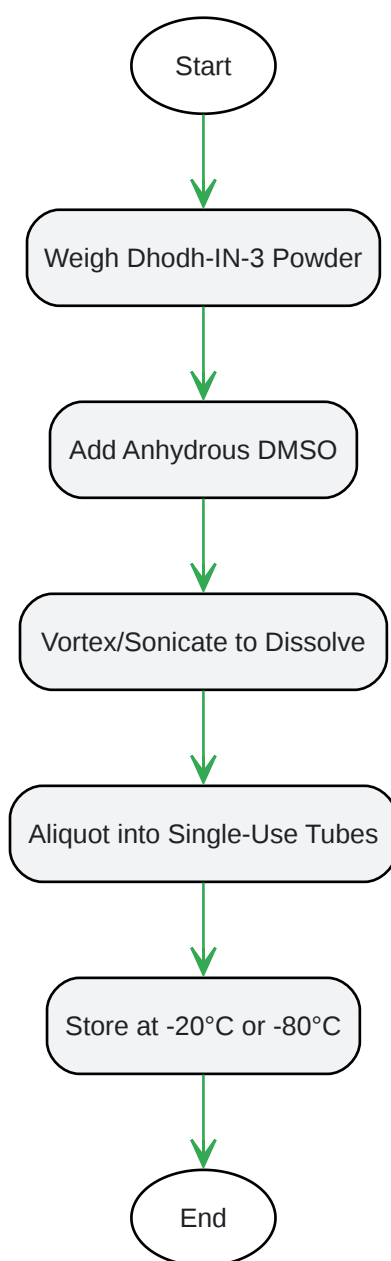
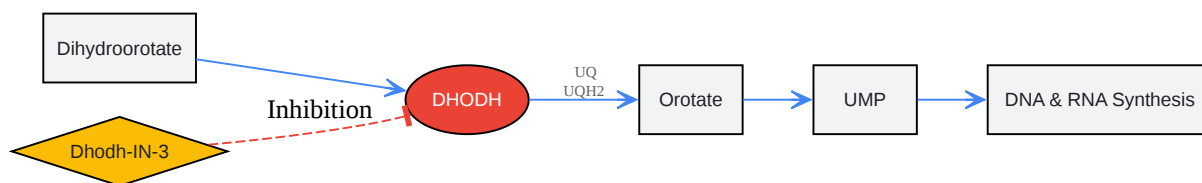
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These application notes provide detailed protocols and guidelines for the solubilization and storage of **Dhodh-IN-3**, a potent inhibitor of human dihydroorotate dehydrogenase (DHODH), using dimethyl sulfoxide (DMSO). Adherence to these protocols is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Introduction to Dhodh-IN-3 and its Mechanism of Action

Dhodh-IN-3 is a small molecule inhibitor targeting human DHODH, a key enzyme in the de novo pyrimidine biosynthesis pathway. This pathway is essential for the proliferation of rapidly dividing cells, including cancer cells and activated lymphocytes. By inhibiting DHODH, **Dhodh-IN-3** disrupts the synthesis of pyrimidines, leading to cell cycle arrest and inhibition of cellular proliferation. Its therapeutic potential is being explored in oncology and autoimmune diseases.



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